

Brcdr CAS number and IUPAC name

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Compound of Interest

Compound Name: *Brcdr*

Cat. No.: *B085790*

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Unable to Identify "Brcdr"

A comprehensive search for the chemical identifier "**Brcdr**" did not yield a specific compound with a corresponding CAS number or IUPAC name. The provided term appears to be ambiguous and does not correspond to a recognized chemical entity in standard chemical databases.

The search for "**Brcdr**" returned information on several distinct topics that may be relevant to researchers, scientists, and drug development professionals, but none are explicitly identified by this abbreviation. These topics include:

- **B-Cell Receptor (BCR) Signaling Pathway:** This is a crucial pathway in the adaptive immune system, and its signaling cascade is a target for various therapeutic interventions, particularly in the context of B-cell malignancies like chronic lymphocytic leukemia.^{[1][2]} The pathway involves a series of protein interactions and phosphorylation events initiated by antigen binding to the B-cell receptor.^{[1][3]}
- **Brassinosteroid (BR) Signaling:** These are plant steroid hormones that regulate various aspects of growth and development.^{[4][5]} The signaling pathway involves cell-surface receptor kinases and a phosphorylation cascade that ultimately regulates gene expression in the nucleus.^[4]
- **Various Brominated Compounds:** The search also identified multiple chemical compounds containing bromine, such as Bromotrichloromethane (CAS Number: 75-62-7, IUPAC Name: bromo(trichloro)methane)^[6], Bromodichloroacetaldehyde (CAS Number: 34619-29-9, IUPAC

Name: 2-bromo-2,2-dichloroacetaldehyde)[7], and Bromodichloroacetic Acid (CAS Number: 71133-14-7, IUPAC Name: 2-bromo-2,2-dichloroacetic acid)[8]. However, none of these are abbreviated as "**Brcdr**".

- Brensocatib: This is an investigational drug, an inhibitor of dipeptidyl peptidase 1 (DPP-1), that has been studied for the treatment of non-cystic fibrosis bronchiectasis.[9] Its mechanism of action involves reducing the activity of neutrophil serine proteases.[9]

Without a more specific name or context, it is not possible to provide the requested in-depth technical guide, including quantitative data, experimental protocols, and signaling pathway diagrams. Further clarification on the identity of "**Brcdr**" is required to proceed.

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References

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- 3. researchgate.net [researchgate.net]
- 4. The brassinosteroid signal transduction pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Brassinosteroid signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Bromotrichloromethane | CBrCl₃ | CID 6383 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Bromodichloroacetaldehyde | C₂HBrCl₂O | CID 558206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Bromodichloroacetic Acid | C₂HBrCl₂O₂ | CID 114809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. youtube.com [youtube.com]
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